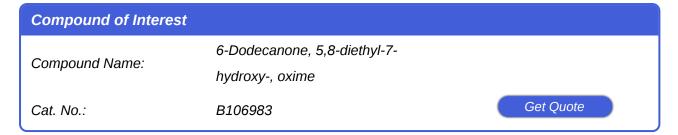


## molecular weight of 6-Dodecanone, 5,8-diethyl-7-hydroxy-, oxime

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An In-depth Technical Guide to 6-Dodecanone, 5,8-diethyl-7-hydroxy-, oxime

#### Introduction

**6-Dodecanone**, **5,8-diethyl-7-hydroxy-**, **oxime**, also known by synonyms such as LIX 63, is a chemical compound with significant applications in hydrometallurgy.[1][2][3][4] Its structure, featuring both hydrophobic and hydrophilic functional groups, allows it to act as a cationic extractant for the separation of metals.[1][2][5][6] This technical guide provides a comprehensive overview of its chemical and physical properties, applications, and synthesis for researchers, scientists, and professionals in drug development and materials science.

### **Physicochemical Properties**

The fundamental properties of **6-Dodecanone**, **5,8-diethyl-7-hydroxy-**, **oxime** are summarized in the table below. These properties are crucial for understanding its behavior in various chemical systems.



Property	Value	Reference
Molecular Formula	C16H33NO2	[1][2][7][8]
Molecular Weight	271.44 g/mol	[2][6][7][8][9]
CAS Number	6873-77-4	[1][2]
Topological Polar Surface Area	52.8 Ų	[6][10]
Rotatable Bond Count	11	[6][10]
Hydrogen Bond Donor Count	2	[10]
Hydrogen Bond Acceptor Count	3	[10]
рКа	11.91 ± 0.10 (Predicted)	[10]

## **Applications in Metallurgy**

The primary application of **6-Dodecanone**, **5,8-diethyl-7-hydroxy-**, **oxime** is as a cationic extractant in the field of hydrometallurgy.[2][5][6] Its molecular structure enables it to form complexes with metal ions, facilitating their separation from aqueous solutions.[3] A notable use is in the recovery of valuable metals like indium and gallium from zinc refinery residues.[2][5][6] The oxime and hydroxyl groups act as chelating agents, binding to metal ions, which can then be extracted into an organic phase.[3]

# Synthesis and Reactivity Synthesis Pathway

The synthesis of **6-Dodecanone**, **5,8-diethyl-7-hydroxy-**, **oxime** involves the reaction of its corresponding ketone precursor, **5,8-Diethyl-7-hydroxy-6-dodecanone**, with hydroxylamine.[6] This reaction is a standard method for the formation of oximes from ketones.



Hydroxylamine (NH<sub>2</sub>OH)

5,8-Diethyl-7-hydroxy6-dodecanone

+ Hydroxylamine

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Caption: Synthesis of the target oxime from its ketone precursor.

#### **Chemical Reactivity**

The reactivity of this compound is largely dictated by the oxime functional group.[3] Key reactions include:

- Deoximation: The oxime can be hydrolyzed back to the parent ketone and hydroxylamine, typically under acidic conditions.[3]
- Reduction: The oxime group can be reduced to form a primary amine (6-amino-5,8-diethyl-dodecan-7-ol).[3]
- Isomerism: Due to the carbon-nitrogen double bond, the oxime can exist as E/Z isomers.[3]

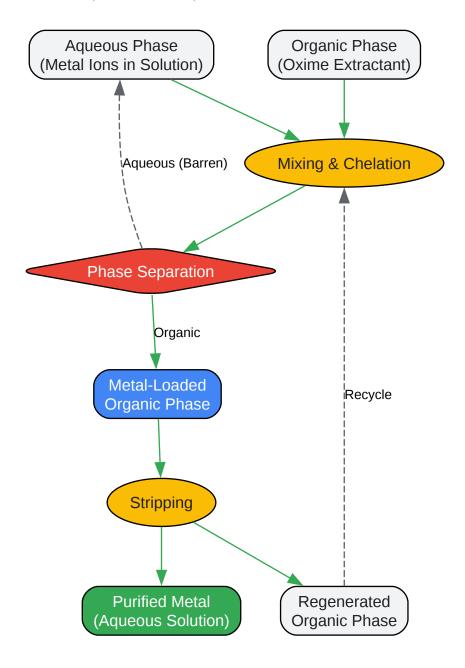
## **Experimental Protocols**

Detailed experimental protocols for the synthesis and application of **6-Dodecanone**, **5,8-diethyl-7-hydroxy-**, **oxime** are not extensively detailed in general chemical databases. For specific procedures, including reaction conditions, solvent systems, purification methods, and analytical techniques, it is recommended that researchers consult primary scientific literature and patents that cite its use. The references provided in the search results, such as those from Hydrometallurgy and Chemical Engineering Communications, would be a starting point for such a literature review.

## **Logical Relationship: Metal Extraction Workflow**



The role of **6-Dodecanone**, **5,8-diethyl-7-hydroxy-**, **oxime** as a metal extractant can be visualized as a multi-step process. The diagram below illustrates the logical workflow from an aqueous metal solution to a purified metal product.



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